

# regulatory information for 2-Ethylhexanoic acid, lead salt.

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## Compound of Interest

Compound Name: *2-Ethylhexanoic acid, lead salt*

Cat. No.: B168966

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An In-depth Technical Guide on the Core Regulatory Information for **2-Ethylhexanoic Acid, Lead Salt**

For the attention of researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the regulatory and toxicological profile of **2-Ethylhexanoic acid, lead salt** (CAS No: 301-08-6 and 16996-40-0). The information presented is collated from various regulatory assessments and scientific literature. It is important to note that specific toxicological studies on **2-Ethylhexanoic acid, lead salt** are limited; therefore, much of the hazard assessment relies on data from other inorganic lead compounds and the 2-ethylhexanoic acid (2-EHA) moiety through a read-across approach.[\[1\]](#)

## Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>30</sub> O <sub>4</sub> Pb	<a href="#">[2]</a>
Molecular Weight	493.6 g/mol	<a href="#">[2]</a>
Physical Description	Light brown liquid (when 50% in mineral spirits)	<a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	Lead bis(2-ethylhexanoate), Lead(II) 2-ethylhexanoate, Plumbous 2-ethylhexanoate	<a href="#">[2]</a>

# Regulatory Status and Exposure Limits

**2-Ethylhexanoic acid, lead salt** is subject to various regulations globally due to its lead content.

Regulatory Body/List	Status/Value	Notes
Australian Inventory of Industrial Chemicals (AIIC)	Listed	Conditions of use apply, including restrictions on use in industrial surface coatings and inks to concentrations not exceeding 0.1%. <a href="#">[1]</a>
REACH (Registration, Evaluation, Authorisation and Restriction of Chemicals)	Restricted Substance	<a href="#">[2]</a>
US EPA Toxic Substances Control Act (TSCA)	Listed	<a href="#">[4]</a>
IARC Carcinogen Classification	Group 2A: Probably carcinogenic to humans (as inorganic lead compounds)	<a href="#">[1]</a> <a href="#">[2]</a>
NTP Carcinogen Classification	Reasonably anticipated to be a human carcinogen (as lead and lead compounds)	<a href="#">[2]</a> <a href="#">[3]</a>
ACGIH Carcinogen Classification	Confirmed Animal Carcinogen (as lead)	<a href="#">[2]</a> <a href="#">[3]</a>
Permissible Exposure Limit (PEL) - OSHA	0.05 mg/m <sup>3</sup> (as Pb)	<a href="#">[2]</a>
Threshold Limit Value (TLV) - ACGIH	0.05 mg/m <sup>3</sup> (as Pb)	<a href="#">[2]</a>
Biological Exposure Indices (BEI) - ACGIH	Lead in blood: 200 µg/L (20 µg/100 ml)	<a href="#">[2]</a> <a href="#">[3]</a>

## Toxicological Data Summary

The toxicity of **2-Ethylhexanoic acid, lead salt** is primarily attributed to the lead cation. The 2-EHA moiety also contributes to its toxicological profile, particularly concerning reproductive and developmental effects.[\[1\]](#)

### Acute Toxicity

Endpoint	Value	Species	Reference
Oral LD50	Harmful if swallowed (GHS Category 4)	Not specified	<a href="#">[2]</a> <a href="#">[5]</a>
Inhalation LC50	Harmful if inhaled (GHS Category 4)	Not specified	<a href="#">[2]</a> <a href="#">[5]</a>
Dermal LD50	>2000 mg/kg bw (for other lead compounds)	Rat	<a href="#">[1]</a>

### Repeated Dose Toxicity

Prolonged or repeated exposure to lead compounds may cause damage to organs.[\[2\]](#) In a study with lead acetate, rats dosed with 200, 500, or 1000 ppm for up to 12 weeks showed increased kidney weight and decreased body weight.[\[1\]](#)

### Reproductive and Developmental Toxicity

**2-Ethylhexanoic acid, lead salt** is classified as a reproductive toxin that may damage the unborn child and is suspected of damaging fertility.[\[2\]](#)

Study Type	Endpoint	Value	Species	Notes	Reference
Developmental Toxicity (2-EHA component)	LOAEL	100 mg/kg bw/day	Rat	Developmental effects included club foot and wavy ribs, observed in the absence of maternal toxicity.	<a href="#">[1]</a>
Reproductive and Developmental Toxicity Screening (Lead Acetate)	-	Stillbirth rate of 19% at 0.6% w/v (equivalent to 502 mg/kg bw/day)	SD Rat	Dams and offspring had blood lead levels >200 µg/dL.	<a href="#">[1]</a>

## Carcinogenicity

Inorganic lead compounds are classified as probably carcinogenic to humans (Group 2A) by IARC.[\[1\]](#)[\[2\]](#)

## Experimental Protocols

As specific experimental data for **2-Ethylhexanoic acid, lead salt** are not readily available, the following sections describe the standard OECD test guidelines that would be employed to evaluate the toxicological endpoints of such a chemical.

## Repeated Dose 90-Day Oral Toxicity Study in Rodents (OECD Guideline 408)

This study provides information on the possible health hazards likely to arise from repeated exposure over a prolonged period.

- Test Animals: Typically rats, with at least 10 males and 10 females per group.

- Dose Levels: At least three dose levels plus a control group. The highest dose should induce toxicity but not death or severe suffering. The lowest dose should aim to establish a No-Observed-Adverse-Effect Level (NOAEL).
- Administration: The test substance is administered orally on a 7-day per week basis for 90 days.
- Observations: Include daily clinical observations, weekly body weight and food consumption measurements, and regular hematological and clinical biochemistry evaluations.
- Pathology: At the end of the study, all animals are subjected to a full necropsy, and organs are weighed. Histopathological examination of a comprehensive set of tissues is performed.

## **Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity Screening Test (OECD Guideline 422)**

This screening test provides information on systemic toxicity and effects on male and female reproductive performance.

- Test Animals: Typically rats, with at least 10 males and 10 females per group.
- Dose Levels: At least three dose levels plus a control group.
- Administration and Mating: Males are dosed for at least two weeks before mating, during mating, and until termination (approximately 4 weeks). Females are dosed for two weeks before mating, during mating, during gestation, and until at least day 13 of lactation.
- Observations: In addition to the observations in a repeated dose study, reproductive parameters such as mating performance, fertility, gestation length, and parturition are recorded. Offspring are observed for viability, growth, and development.
- Pathology: Includes necropsy and histopathology of reproductive organs in parental animals.

## **Carcinogenicity Studies (OECD Guideline 451)**

The objective of a long-term carcinogenicity study is to observe test animals for a major portion of their life span for the development of neoplastic lesions.

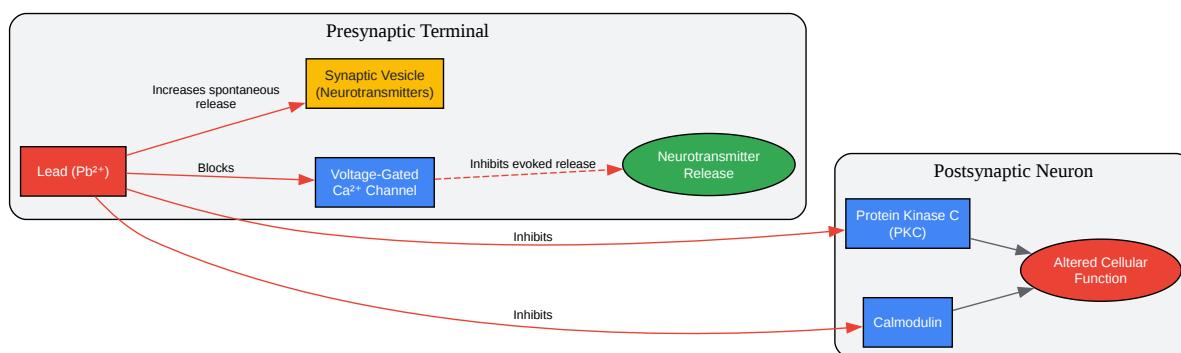
- Test Animals: Usually rats and mice, with at least 50 animals of each sex per dose group.
- Dose Levels: At least three dose levels plus a concurrent control group. The highest dose should be a maximum tolerated dose (MTD).
- Administration: Dosing is typically for 24 months for rats and 18-24 months for mice.
- Observations: Include daily clinical observations, regular body weight and food consumption measurements, and palpation for masses.
- Pathology: A complete necropsy is performed on all animals. All gross lesions and a comprehensive list of tissues are examined histopathologically.

## Signaling Pathways of Lead Toxicity

The toxicity of **2-Ethylhexanoic acid, lead salt** is predominantly driven by the lead ion, which is known to disrupt several critical cellular signaling pathways.

### Interference with Calcium Signaling

Lead ( $Pb^{2+}$ ) can mimic calcium ( $Ca^{2+}$ ) and interfere with calcium-dependent signaling pathways, which are crucial for neurotransmission and other cellular processes.

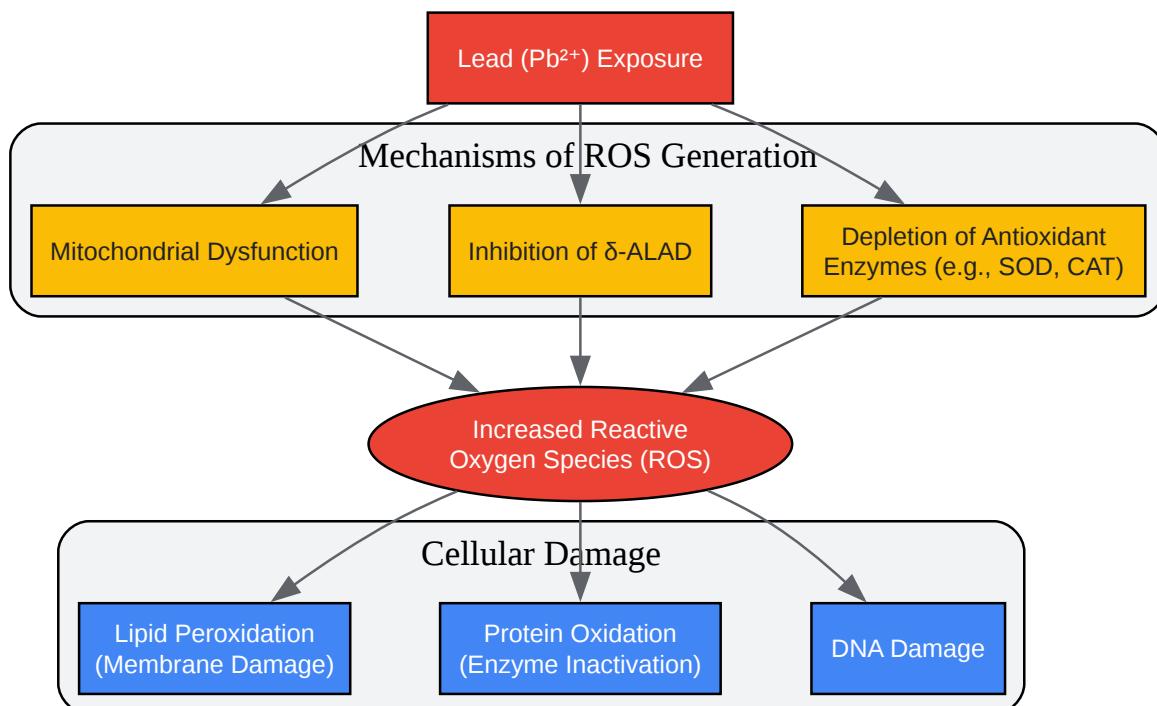


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Caption: Lead's interference with calcium signaling pathways.

## Induction of Oxidative Stress

Lead exposure can lead to an imbalance between the production of reactive oxygen species (ROS) and the antioxidant defense system, resulting in oxidative stress and cellular damage.



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Caption: Lead-induced oxidative stress pathway.

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## References

- 1. [industrialchemicals.gov.au](http://industrialchemicals.gov.au) [industrialchemicals.gov.au]

- 2. Hexanoic acid, 2-ethyl-, lead(2+) salt (2:1) | C16H30O4Pb | CID 160451 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 3. Hexanoic acid, 2-ethyl-, lead salt (1:?) | C8H16O2Pb+2 | CID 61864 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 4. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 5. s3.amazonaws.com [s3.amazonaws.com]
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